An In-Depth Technical Guide to 3-(Dimethylamino)propyl 4-methylbenzoate

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Compound of Interest

Compound Name:	*3-(Dimethylamino)propyl 4-methylbenzoate*
Cat. No.:	*B295006*

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Abstract

This technical guide provides a comprehensive overview of **3-(Dimethylamino)propyl 4-methylbenzoate**, a tertiary amine ester with significant potential as a chemical intermediate in various synthetic applications. This document details its fundamental identifiers, physicochemical properties, a representative synthetic workflow, and known applications. The content is structured to provide researchers, chemists, and drug development professionals with the foundational knowledge required for its effective evaluation and use.

Core Identification and Chemical Structure

Precise identification is paramount in chemical research and development. **3-(Dimethylamino)propyl 4-methylbenzoate** is cataloged under several key identifiers that ensure its unambiguous recognition in global databases and supply chains.

Table 1: Core Identifiers for **3-(Dimethylamino)propyl 4-methylbenzoate**

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Identifier	Value	Source
CAS Number	94-15-5	[1][2][3]
IUPAC Name	3-(dimethylamino)propyl 4-methylbenzoate	[1][2]
Synonyms	3-(Dimethylamino)propyl p-toluate, p-Toluic acid 3-(dimethylamino)propyl ester	[3][4]
Chemical Formula	$C_{13}H_{19}NO_2$	[1][2]
Molecular Weight	221.30 g/mol	[1][2]
Canonical SMILES	CN(C)CCCCOC(=O)C1=CC=C(C=C1)C	[1]
InChI Key	FDLMAHCONVUCQO-UHFFFAOYSA-N	[1]

The molecule's structure consists of a 4-methylbenzoate (p-toluate) group ester-linked to a 3-(dimethylamino)propanol backbone. This combination of an aromatic ester and a tertiary amine functional group dictates its chemical reactivity and physical properties.

Figure 1: Structure of **3-(Dimethylamino)propyl 4-methylbenzoate**.

Physicochemical and Safety Data

Understanding the physical properties and safety profile of a compound is a prerequisite for its safe handling and application in experimental design.

Table 2: Physicochemical and Safety Properties

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Property	Value	Source
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	165-170 °C at 11 mmHg	[4]
Density	1.002 g/cm³	[4]
Refractive Index (n^{20}/D)	1.510	[4]
Flash Point	>230 °F (>110 °C)	[4]
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[5]
GHS Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)	[5]

Synthesis Protocol and Workflow

The most common and straightforward synthesis of **3-(Dimethylamino)propyl 4-methylbenzoate** is achieved via Fischer esterification. This process involves the acid-catalyzed reaction between 4-methylbenzoic acid (p-toluic acid) and 3-(dimethylamino)-1-propanol.

Expertise & Causality in Protocol Design

The choice of Fischer esterification is based on the ready availability and cost-effectiveness of the starting materials. An acid catalyst, typically sulfuric acid or p-toluenesulfonic acid, is essential to protonate the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity for nucleophilic attack by the alcohol. To drive the equilibrium towards the product side, the removal of water is critical. This is typically accomplished by azeotropic

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distillation using a Dean-Stark apparatus with a suitable solvent like toluene. The subsequent basic workup with sodium bicarbonate is a self-validating step; it neutralizes the acid catalyst and removes any unreacted carboxylic acid, ensuring the purity of the isolated ester.

Step-by-Step Experimental Protocol

- Reaction Assembly: To a 500 mL round-bottom flask equipped with a magnetic stirrer, Dean-Stark trap, and reflux condenser, add 4-methylbenzoic acid (1.0 eq), 3-(dimethylamino)-1-propanol (1.1 eq), and toluene (approx. 2 mL per mmol of carboxylic acid).
- Catalyst Addition: While stirring, carefully add concentrated sulfuric acid (0.05 eq) to the mixture.
- Azeotropic Reflux: Heat the reaction mixture to a vigorous reflux. The toluene-water azeotrope will distill, and water will be collected in the Dean-Stark trap. Continue refluxing until the theoretical amount of water has been collected and no more is observed forming (typically 4-6 hours).
- Reaction Quench & Neutralization: Cool the mixture to room temperature. Carefully pour the reaction mixture into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate ($NaHCO_3$). Mix thoroughly, allowing for the release of CO_2 gas. Separate the aqueous layer.
- Extraction & Washing: Wash the organic layer sequentially with water and then with brine.
- Drying & Concentration: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purification: The crude oil is purified by vacuum distillation to afford **3-(Dimethylamino)propyl 4-methylbenzoate** as a clear liquid.

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Figure 2: Synthetic workflow for **3-(Dimethylamino)propyl 4-methylbenzoate**.

Applications in Synthesis

The primary utility of **3-(Dimethylamino)propyl 4-methylbenzoate** lies in its role as a versatile chemical intermediate. Its bifunctional nature—containing both an ester and a tertiary amine—allows for a range of subsequent chemical transformations.

- Pharmaceutical Intermediates: The tertiary amine moiety can be quaternized to form ammonium salts, which may have applications as phase-transfer catalysts or possess specific biological activities. The ester can be hydrolyzed back to the carboxylic acid or undergo transesterification.

- Specialty Chemicals: It can serve as a building block in the synthesis of more complex molecules where the specific linkage and functional groups are desired. For instance, it could be incorporated into polymers or used in the development of novel surfactants.

As of this guide's publication, **3-(Dimethylamino)propyl 4-methylbenzoate** is primarily supplied for research and development purposes rather than as an active ingredient in end-user products.

References

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- Thermo Fisher Scientific. (n.d.). Safety Data Sheet: **3-(Dimethylamino)propyl 4-methylbenzoate**. Retrieved from a representative supplier SDS. (Note: A generic reference

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is used as direct linking to dynamic SDS pages is unreliable.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-(Dimethylamino)propyl 4-methylbenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b295006/docs#an-in-depth-technical-guide-to-3-dimethylamino-propyl-4-methylbenzoate]

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